

Application Notes and Protocols for PSB 0777 Ammonium Salt in Mouse Models

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Compound of Interest

Compound Name: PSB 0777 ammonium

Cat. No.: B15569770

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Audience: Researchers, scientists, and drug development professionals.

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Introduction

These application notes provide a comprehensive overview of the recommended use and dosage of **PSB 0777 ammonium** salt in mouse models. It is critical to note that, contrary to a potential misunderstanding, PSB 0777 is not a P2Y12 receptor antagonist. Extensive research characterizes PSB 0777 as a potent and selective adenosine A2A receptor (A2AR) full agonist. [1][2][3] This document will, therefore, detail its application based on its confirmed mechanism of action as an A2AR agonist. While some studies explore the synergistic effects of A2AR agonists like PSB 0777 with P2Y12 antagonists, PSB 0777 itself does not act as a P2Y12 antagonist. [4][5][6]

PSB 0777 ammonium salt has demonstrated utility in various research areas, including the study of inflammatory conditions. [3] Its high selectivity for A2A receptors over other adenosine receptor subtypes makes it a valuable tool for investigating A2AR-mediated signaling pathways. [1]

Quantitative Data: Recommended Dosage in Mouse Models

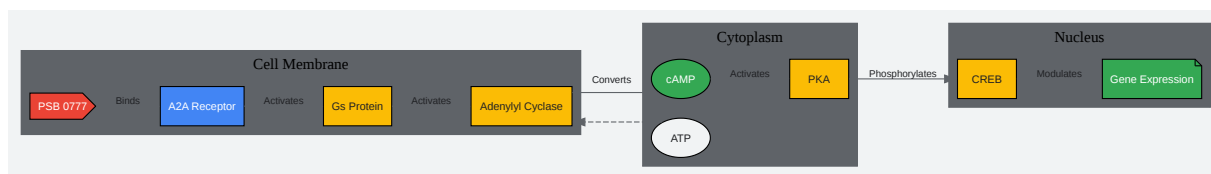
The following table summarizes the dosages of **PSB 0777 ammonium** salt used in mouse models as reported in the literature.

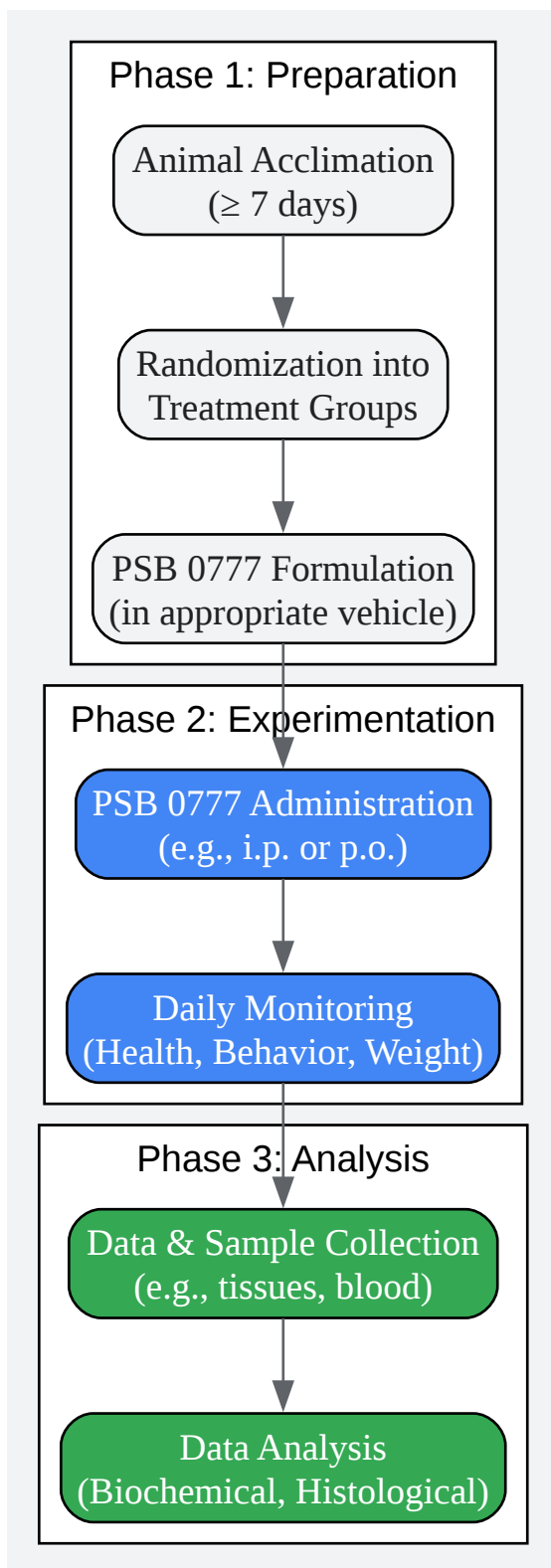
Administration Route	Dosage	Mouse Strain	Observed Effects	Reference
Intraperitoneal (i.p.)	0.03, 0.3, 3 mg/kg	C57BL/6J	Dose-dependent hypothermia and hypoactivity.	[3]
Oral Gavage (p.o.)	0.4 mg/kg/day	Not Specified	Marked reduction of inflammatory cell infiltration and amelioration of colonic mucosal architecture in a model of inflammatory bowel disease.	[3]

Signaling Pathway and Experimental Workflow

Adenosine A2A Receptor Signaling Pathway

Activation of the adenosine A2A receptor, a Gs protein-coupled receptor, by an agonist like PSB 0777 initiates a signaling cascade.[7][8][9] This typically involves the activation of adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP).[7][8] Elevated cAMP levels then activate Protein Kinase A (PKA), which in turn can phosphorylate various downstream targets, including the cAMP responsive element-binding protein (CREB), to modulate gene expression and cellular function.[7][8][10]





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